

An In-depth Technical Guide to the Chemical Properties of Potassium Isobutyrate

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Compound of Interest

Compound Name: *Potassium isobutyrate*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Potassium isobutyrate, the potassium salt of isobutyric acid, is a compound of interest in various chemical and biological research fields. This document provides a comprehensive overview of its core chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and visual representations of key processes. The information is intended to serve as a technical resource for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Potassium isobutyrate is a white to almost white crystalline powder.[1][2][3] It is the potassium salt of the branched-chain carboxylic acid, isobutyric acid.[4][5] The properties of **potassium isobutyrate** and its parent acid are summarized below.

Property	Value	Source
IUPAC Name	potassium;2-methylpropanoate	[6]
Synonyms	Isobutyric Acid Potassium Salt	[1] [7]
CAS Number	19455-20-0	[1] [2] [3] [6] [7] [8] [9] [10] [11] [12] [13]
Molecular Formula	C4H7KO2	[1] [7] [8] [9] [10] [11]
Molecular Weight	126.20 g/mol	[1] [2] [7] [8] [14]
Appearance	White to Almost white powder to crystal	[1] [3]
Purity	>98.0%	[1] [3] [7]
pKa of Isobutyric Acid	4.84	[5] [15] [16]
Boiling Point of Isobutyric Acid	153-155 °C	[5] [9] [16]
Melting Point of Isobutyric Acid	-47 °C	[5] [16]
Density	0.983 g/cm ³	[9]
Solubility	Soluble in water. Salts of isobutyric acid are more soluble in water than the acid itself.	[4] [5] [17]
Hygroscopic Nature	Hygroscopic	[2]
Solid Phase Heat Capacity (Cp,solid)	166.95 J/mol·K at 298.15 K	
Solid Phase Molar Entropy (S°solid, 1 bar)	192.40 J/mol·K	[14]

Synthesis and Purification

The primary method for synthesizing **potassium isobutyrate** is through a direct acid-base neutralization reaction.[\[6\]](#)

Experimental Protocol: Synthesis via Neutralization

Objective: To synthesize **potassium isobutyrate** from isobutyric acid and a potassium base.

Materials:

- Isobutyric acid ((CH₃)₂CHCOOH)
- Potassium hydroxide (KOH) or Potassium carbonate (K₂CO₃)
- Solvent (e.g., deionized water, ethanol)
- Magnetic stirrer and stir bar
- Reaction flask
- pH indicator or pH meter
- Rotary evaporator (for solvent removal)
- Drying oven or vacuum desiccator

Procedure using Potassium Hydroxide (KOH):

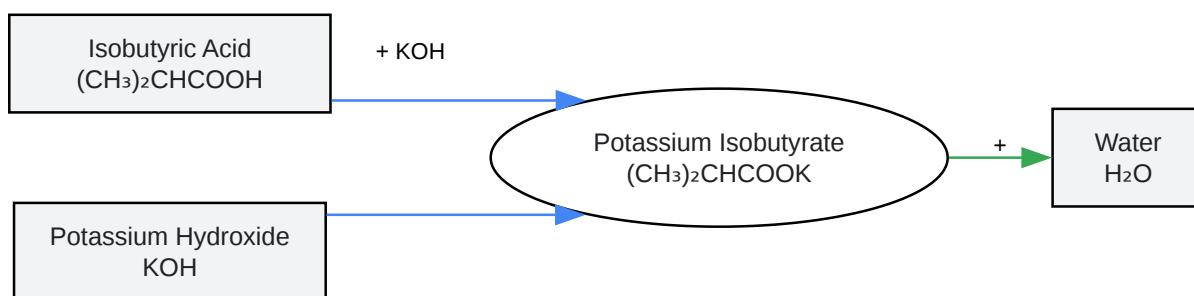
- In a reaction flask, dissolve a known molar amount of isobutyric acid in a suitable solvent.
- Slowly add an equimolar amount of potassium hydroxide solution to the isobutyric acid solution while stirring continuously. The reaction is exothermic.
- Monitor the pH of the reaction mixture. The endpoint is reached at a neutral pH.
- Once the reaction is complete, remove the solvent using a rotary evaporator.
- The resulting solid is **potassium isobutyrate**. Dry the product in a drying oven or under vacuum to remove any residual water.

Reaction: (CH₃)₂CHCOOH + KOH → (CH₃)₂CHCOOK + H₂O[6]

Procedure using Potassium Carbonate (K₂CO₃):

- In a reaction flask, dissolve a known molar amount of isobutyric acid in a suitable solvent.
- Slowly add half the molar amount of potassium carbonate to the isobutyric acid solution while stirring. This is because one mole of K_2CO_3 reacts with two moles of isobutyric acid. Effervescence (release of CO_2) will be observed.
- Continue stirring until the effervescence ceases, indicating the completion of the reaction.
- Remove the solvent using a rotary evaporator.
- Dry the resulting **potassium isobutyrate** solid.

Reaction: $2(CH_3)_2CHCOOH + K_2CO_3 \rightarrow 2(CH_3)_2CHCOOK + H_2O + CO_2$ [6]



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Synthesis of **Potassium Isobutyrate**.

Analytical Characterization

The identity and purity of synthesized **potassium isobutyrate** can be confirmed using several analytical techniques. [6]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- 1H NMR: The proton NMR spectrum of the isobutyrate anion is expected to show two main signals: a doublet for the six equivalent methyl (CH_3) protons resulting from coupling with the methine (CH) proton, and a septet for the single methine proton due to coupling with the six methyl protons. [6]

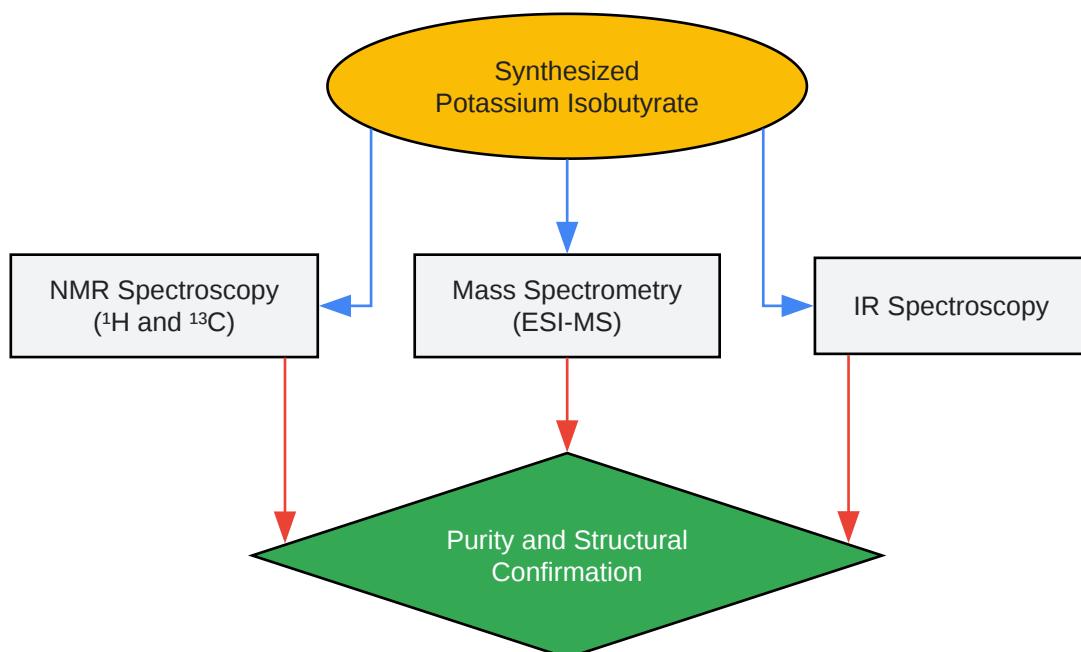
- ^{13}C NMR: The carbon NMR spectrum will provide information on the chemical environment of the carbon atoms in the isobutyrate structure.

Mass Spectrometry (MS)

- Electrospray Ionization (ESI-MS): In negative-ion mode, the isobutyrate anion ($\text{C}_4\text{H}_7\text{O}_2^-$) would be detected at a mass-to-charge ratio (m/z) of 87.[6] In positive-ion mode, adducts with potassium ions, such as $[\text{K}(\text{C}_4\text{H}_7\text{O}_2) + \text{K}]^+$, may be observed.[6]

Infrared (IR) Spectroscopy

- IR spectroscopy can be used to identify the characteristic functional groups. The spectrum of **potassium isobutyrate** will show the absence of the broad O-H stretch of the carboxylic acid and the presence of strong carboxylate (COO^-) stretching vibrations.



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Analytical Workflow for Characterization.

Safety and Handling

- Hazards: **Potassium isobutyrate** may cause skin irritation, serious eye irritation, and respiratory tract irritation.[18]

- Handling: Use in a well-ventilated area.[18] Avoid breathing dust.[18] Wear protective gloves, clothing, and eye protection.[18] Wash hands thoroughly after handling.[18]
- Storage: Store at 4°C in a sealed container, away from moisture.[7] The compound is hygroscopic.[2]

Concluding Remarks

This technical guide has provided a detailed overview of the chemical properties, synthesis, and analysis of **potassium isobutyrate**. The data and protocols presented herein are intended to support researchers and scientists in their work with this compound. Adherence to appropriate safety protocols is essential when handling this chemical.

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References

- 1. Potassium Isobutyrate | CymitQuimica [cymitquimica.com]
- 2. labproinc.com [labproinc.com]
- 3. Potassium Isobutyrate | 19455-20-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. Isobutyric acid [medbox.iiab.me]
- 5. Isobutyric_acid [chemeurope.com]
- 6. Potassium Isobutyrate|Research Compound [benchchem.com]
- 7. chemscene.com [chemscene.com]
- 8. Potassium isobutyrate | C4H7KO2 | CID 23677462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Potassium Isobutyrate | CAS#:19455-20-0 | Chemsoc [chemsoc.com]
- 10. potassium isobutyrate [webbook.nist.gov]
- 11. ISOBUTYRIC ACID POTASSIUM SALT(19455-20-0) IR Spectrum [chemicalbook.com]

- 12. CAS Common Chemistry [commonchemistry.cas.org]
- 13. potassium isobutyrate [webbook.nist.gov]
- 14. potassium isobutyrate (CAS 19455-20-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 15. Isobutyric Acid | C4H8O2 | CID 6590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. grokipedia.com [grokipedia.com]
- 17. CAS 79-31-2: Isobutyric acid | CymitQuimica [cymitquimica.com]
- 18. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Potassium Isobutyrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101088#potassium-isobutyrate-chemical-properties]

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